mass spectrometry fragmentation pattern of 5-nitrosalicylaldehyde

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Compound of Interest

Compound Name:	*2-Hydroxy-5-nitrosobenzaldehyde*
CAS No.:	*176095-48-0*
Cat. No.:	*B071430*

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Comparative Mass Spectrometry Guide: Fragmentation Patterns and Quantitative Workflows for 5-Nitrosalicylaldehyde

As a critical building block in the synthesis of Schiff base ligands, active pharmaceutical ingredients (APIs), and specific probes for physiological peroxynitrite fluxes, the accurate structural elucidation and quantification of 5-nitrosalicylaldehyde (5-NSA) is paramount[1].

This guide provides an objective, data-driven comparison of the two primary mass spectrometry (MS) platforms used for 5-NSA analysis: Gas Chromatography-Electron Ionization-MS (GC-EI-MS) and Liquid Chromatography-Electrospray Ionization-Tandem MS (LC-ESI-MS/MS). By understanding the mechanistic drivers behind its ionization and fragmentation, researchers can select the optimal analytical orthogonal technique for their specific matrix.

Mechanistic Drivers of 5-NSA Ionization

The physicochemical behavior of 5-NSA ($C_7H_5NO_4$, MW = 167.12 g/mol) is dictated by two competing structural features[2]:

- Intramolecular Hydrogen Bonding: The proximity of the hydroxyl (-OH) and aldehyde (-CHO) groups at the ortho position creates a stable intramolecular hydrogen bond. This reduces the molecule's overall polarity, making it surprisingly volatile and amenable to direct GC-MS analysis without the strict need for chemical derivatization.

- Resonance Stabilization via the Nitro Group: The strongly electron-withdrawing nitro ($-NO_2$) group at the para position relative to the hydroxyl group drastically lowers the pKa of the phenolic proton. This makes 5-NSA highly acidic, driving exceptional ionization efficiency in negative-mode ESI[3].

Platform Comparison: GC-EI-MS vs. LC-ESI-MS/MS

When designing an assay for 5-NSA, the choice of platform depends on whether the goal is untargeted structural confirmation or high-sensitivity trace quantification.

Table 1: Quantitative Comparison of MS Platforms for 5-NSA

Performance Metric	GC-EI-MS (70 eV)	LC-ESI-MS/MS (Negative Mode)
Primary Ionization Species	Radical Cation $[M]^{+\bullet}$ (m/z 167)	Deprotonated Anion $[M-H]^-$ (m/z 166)
Optimal Application	Structural elucidation, spectral library matching	Trace quantification in complex biological matrices
Estimated LOD	~10–50 ng/mL	~0.1–1.0 ng/mL
Matrix Tolerance	Moderate (requires volatile matrix/extraction)	High (with proper sample cleanup and MRM)
Throughput (Run Time)	15–20 minutes	5–7 minutes

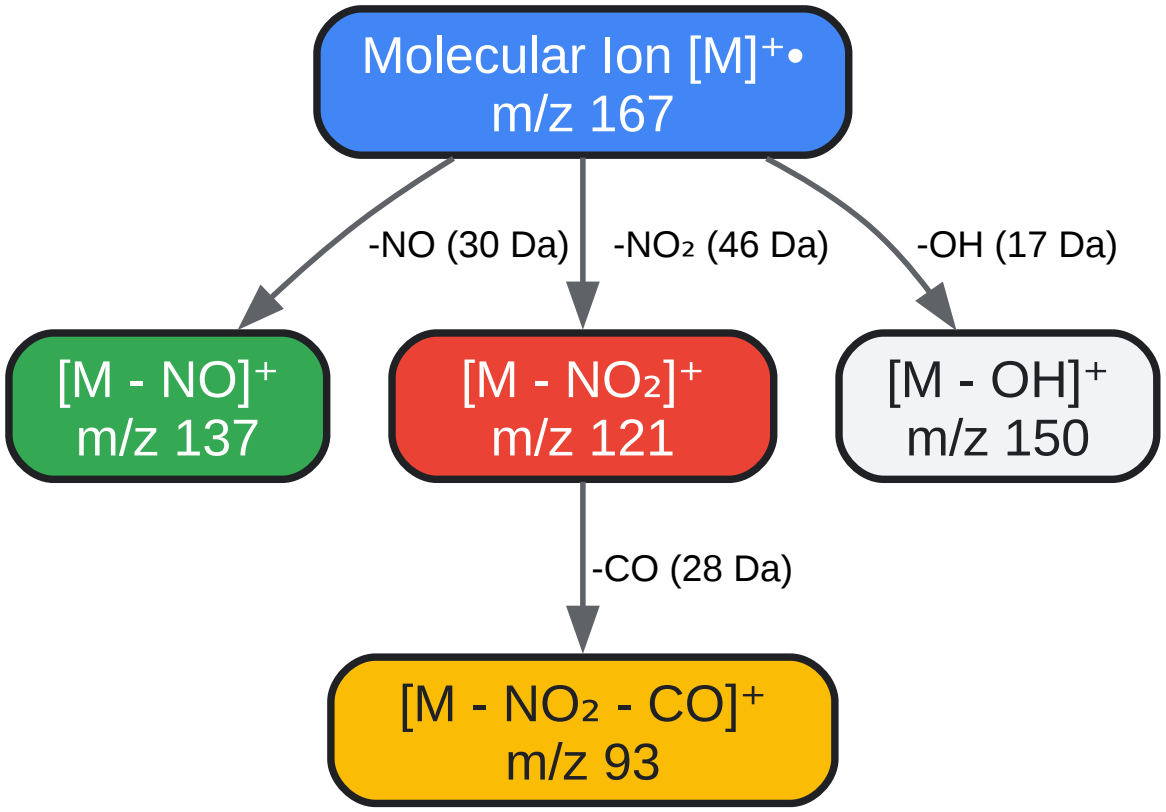
In-Depth Fragmentation Pathways

Electron Ionization (EI) Dynamics

Under standard 70 eV electron ionization, 5-NSA yields a distinct molecular ion $[M]^{+\bullet}$ at m/z 167. The fragmentation is heavily directed by the labile nitro group and the ortho-substituted

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aldehyde[4]. The most diagnostic neutral losses include the loss of a hydroxyl radical (-17 Da) to form m/z 150, the loss of nitric oxide (-30 Da) to form m/z 137, and the loss of the entire nitro group (-46 Da) yielding the base peak at m/z 121[2].



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EI-MS fragmentation pathway of 5-nitrosalicylaldehyde at 70 eV.

Collision-Induced Dissociation (CID) in ESI(-)

In LC-MS/MS, the precursor ion is the deprotonated molecule $[M-H]^-$ at m/z 166. Upon entering the collision cell, CID primarily triggers the cleavage of the nitro and aldehyde moieties. The dominant product ions are m/z 136 (loss of NO) and m/z 122 (loss of CO_2 from a rearranged intermediate)[3].

Table 2: Diagnostic Fragment Ions Summary

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Platform	Precursor Ion	Fragment Ion (m/z)	Neutral Loss	Mechanistic Assignment
GC-EI-MS	167	150	17 Da	Loss of hydroxyl radical (-OH)
GC-EI-MS	167	121	46 Da	Loss of nitro group (-NO_2)
LC-ESI-MS/MS	166	136	30 Da	Loss of nitric oxide (-NO) from phenoxide
LC-ESI-MS/MS	166	122	44 Da	Loss of carbon dioxide (-CO_2)

Validated Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols are designed as self-validating systems, incorporating necessary controls and mechanistic rationale.

Protocol A: GC-EI-MS Analysis (Underivatized)

Rationale: Because the intramolecular hydrogen bond shields the polar hydroxyl group, 5-NSA can be analyzed without silylation, preserving the native fragmentation pattern for direct NIST library matching[4].

- Standard Preparation: Dissolve the 5-NSA reference standard in MS-grade ethyl acetate to a stock concentration of 1 mg/mL.
- Working Solutions: Dilute the stock with ethyl acetate to create a calibration curve (1–100 µg/mL). Spike all standards and samples with 3-nitrosalicylaldehyde as an internal standard (IS) at 10 µg/mL to correct for injection variability.
- System Suitability (Self-Validation): Run a pure ethyl acetate solvent blank prior to the sequence. A flat baseline confirms column inertness and the absence of injector carryover.
- GC Parameters: Inject 1 µL (split ratio 10:1) onto a 30 m × 0.25 mm × 0.25 µm DB-5MS (or equivalent 5% phenyl methyl siloxane) column. Set the inlet temperature to 250°C. Use

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Helium carrier gas at a constant flow of 1.0 mL/min.

- Oven Program: Initial temperature 80°C (hold 1 min), ramp at 15°C/min to 280°C (hold 5 min).
- MS Parameters: Operate the EI source at 70 eV. Source temperature: 230°C. Quadrupole temperature: 150°C. Acquire data in full scan mode from m/z 50 to 300.

Protocol B: UHPLC-ESI-MS/MS (MRM Mode)

Rationale: Formic acid is conventionally used in LC-MS, but it suppresses the$[M-H]^-$ signal of phenols by forcing the equilibrium toward the neutral state. Using a neutral/slightly basic ammonium acetate buffer ensures maximum deprotonation and sensitivity[3].



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LC-ESI-MS/MS negative mode workflow for 5-NSA quantification.

- Sample Preparation: Dilute samples in 50:50 Methanol:Water containing 5 mM Ammonium Acetate.
- System Suitability (Self-Validation): Inject a matrix blank (e.g., extracted blank plasma or reaction solvent) to verify the absence of isobaric interferences at the specific MRM transitions.
- UHPLC Parameters: Use a sub-2 µm C18 column (e.g., 100 × 2.1 mm, 1.7 µm). Column temperature: 40°C. Flow rate: 0.4 mL/min.
- Mobile Phase: (A) Water + 5 mM Ammonium Acetate; (B) Methanol. Gradient: 10% B to 90% B over 4 minutes, hold for 1.5 min, re-equilibrate at 10% B for 2 mins.
- MS/MS Parameters: Operate in ESI negative mode. Capillary voltage: 2.5 kV. Desolvation temperature: 400°C.
- MRM Transitions:

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- Quantifier:m/z 166.0 → 136.0 (Collision Energy: 15 eV)
- Qualifier:m/z 166.0 → 122.0 (Collision Energy: 20 eV)

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